

Personal protective equipment for handling 1-(4-Methoxyphenyl)piperazine hydrochloride

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Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)piperazine
hydrochloride

Cat. No.: B127617

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Essential Safety and Handling Guide for 1-(4-Methoxyphenyl)piperazine Hydrochloride

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1-(4-Methoxyphenyl)piperazine hydrochloride**.

Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Methoxyphenyl)piperazine hydrochloride is classified with the following hazard statements:

- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

The signal word for this chemical is Warning.[1][2]

To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or glasses that meet ANSI Z.87.1 standards.[3] A face shield should be worn when there is a risk of splashing.[3]	To prevent serious eye irritation from dust or splashes. [1][2]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile).[3] A lab coat or other protective clothing is required to prevent skin contact.[4][5][6] Contaminated clothing should be removed and washed before reuse.[1][4][6]	To prevent skin irritation.[1][2] Proper glove removal technique must be followed to avoid skin contact.[5]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator, such as an N95 dust mask, especially when dust may be generated.[7] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[4][5][6][7][8]	To prevent respiratory tract irritation.[1][2][6][8]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below for quick reference.

Property	Value
Appearance	Pale yellow to yellow liquid or off-white powder[9]
CAS Number	38869-47-5[1]
Molecular Formula	C11H16N2O (base)
Molecular Weight	192.26 g/mol (base)
Melting Point	42-47 °C (lit.)[8][10]
Boiling Point	344 °C at 760 mmHg[11]
Flash Point	161.8 °C[11]
Stability	Stable under normal temperatures and pressures.[11] May be air and light sensitive.[7][8][11]

Operational Plans

Handling and Storage Procedures

Handling:

- Avoid all contact with skin and eyes.[4][5][6][8]
- Do not breathe dust, fumes, or vapors.[1][4][6][8]
- Ensure adequate ventilation at all times.[4][5][6][8]
- Wash hands thoroughly after handling the substance.[1][4][6]
- Minimize dust generation and accumulation.[6]
- Keep away from heat, sparks, and open flames.[7]

Storage:

- Store in a cool, dry, and well-ventilated area.[4][6][7][8][11]

- Keep the container tightly closed when not in use.[1][4][6][7][11]
- Store locked up.[2][6][7]
- Incompatible with strong oxidizing agents.[4][7]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air.[4][5][6][7] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4][5][6][7]
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing.[1][4][5][7] Seek medical attention if irritation develops or persists.[4][6]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][4][5][7] Remove contact lenses if present and easy to do.[1][4][6] Seek immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting.[7] Clean the mouth with water and get medical attention.[4] Never give anything by mouth to an unconscious person.[5][6]

Disposal and Spill Management Plan

Accidental Release Measures

In the event of a spill, follow these steps to ensure safety and containment.

- Evacuate: Evacuate personnel from the immediate spill area.[5][8]

- Ventilate: Ensure the area is well-ventilated.[\[5\]](#)[\[8\]](#)
- Wear PPE: Use personal protective equipment as described in Section 1.[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Containment: Prevent the substance from entering drains or waterways.[\[1\]](#)[\[8\]](#)
- Clean-up: For solid spills, carefully sweep or vacuum up the material and place it into a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)[\[8\]](#) Avoid creating dust.[\[5\]](#)[\[8\]](#)

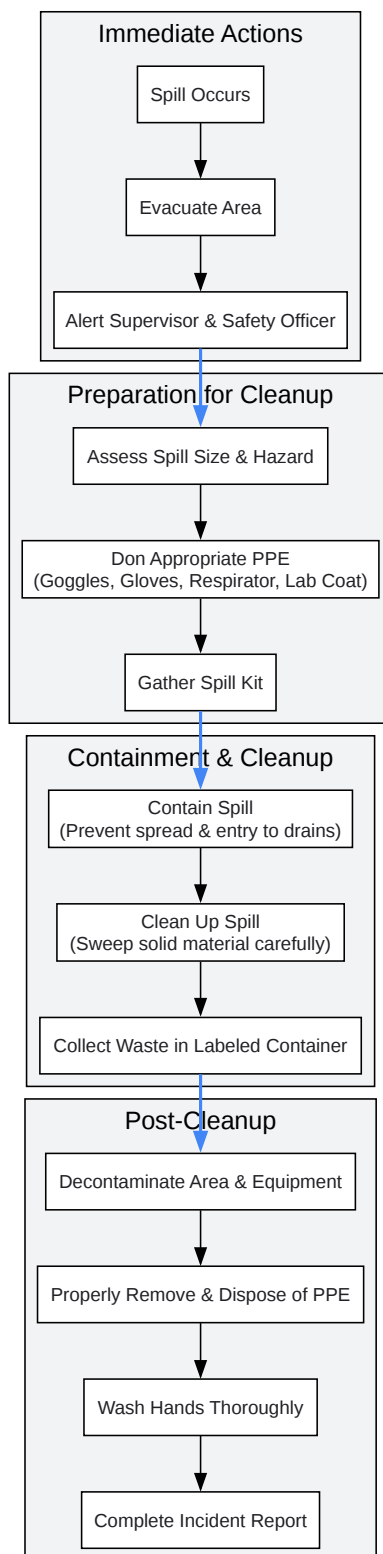
Disposal Considerations

All waste materials must be disposed of in accordance with federal, state, and local environmental regulations.[\[4\]](#) Contact a licensed professional waste disposal service to dispose of this material.[\[4\]](#)[\[12\]](#) Contaminated packaging should also be treated as hazardous waste and disposed of accordingly.[\[12\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard procedure for handling a chemical spill of **1-(4-Methoxyphenyl)piperazine hydrochloride**.

Workflow for Chemical Spill Response

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. fishersci.com [fishersci.com]
- 5. lookchem.com [lookchem.com]
- 6. aksci.com [aksci.com]
- 7. mmbio.byu.edu [mmbio.byu.edu]
- 8. 1-(4-Methoxyphenyl)piperazine - Safety Data Sheet [chemicalbook.com]
- 9. 1-(4-Methoxyphenyl)piperazine dihydrochloride | 38869-47-5 [chemicalbook.com]
- 10. 1-(4-Methoxyphenyl)piperazine hydrochloride | 84145-43-7 [chemicalbook.com]
- 11. 1-(4-Methoxyphenyl)piperazine CAS 38212-30-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 12. chemicalbook.com [chemicalbook.com]
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